

Common pitfalls in VIR-165 research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VIR-165

Cat. No.: B1574771

[Get Quote](#)

References

- 1. researchgate.net [researchgate.net]
- 2. Vasorelaxation effect and mechanism of action of vascular endothelial growth factor-165 in isolated perfused human skin flaps - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. VEGF165b, an inhibitory vascular endothelial growth factor splice variant: mechanism of action, in vivo effect on angiogenesis and endogenous protein expression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. biopharmadive.com [biopharmadive.com]
- 5. fiercebiotech.com [fiercebiotech.com]
- 6. gsk.com [gsk.com]
- 7. ClinicalTrials.gov [clinicaltrials.gov]
- To cite this document: BenchChem. [Common pitfalls in VIR-165 research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574771#common-pitfalls-in-vir-165-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com